

Personal protective equipment for handling 5-Methylindole

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Compound of Interest

Compound Name: 5-Methylindole

Cat. No.: B121678

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Essential Safety and Handling Guide for 5-Methylindole

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Methylindole**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **5-Methylindole**.

Property	Value	References
Molecular Formula	C ₉ H ₉ N	[1][2]
Molecular Weight	131.17 g/mol	[1][3]
Appearance	White to beige solid	[4][5]
Melting Point	58 - 62 °C (136.4 - 141.8 °F)	[2][5]
Boiling Point	269 °C at 760 mmHg	[2]
Flash Point	114.7 °C	[2]
Density	1.11 g/cm ³	[2]
Solubility	Insoluble in water. Slightly soluble in Chloroform and Methanol.	[2][6]

Personal Protective Equipment (PPE)

A thorough risk assessment of all procedures involving **5-Methylindole** is mandatory to ensure the appropriate level of PPE is selected.[7] The following recommendations are based on the known hazards of the compound, which include causing skin irritation, serious eye irritation, and potential respiratory irritation.[3][4][5]

- **Eye and Face Protection:** At a minimum, chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations are required.[5] For procedures with a higher risk of splashing or dust generation, a face shield must be worn in combination with safety goggles.[7][8]
- **Skin and Body Protection:** A laboratory coat is mandatory.[9] For tasks with a significant risk of exposure, chemical-resistant aprons or coveralls should be worn to prevent skin contact. [7][9] Contaminated clothing must be removed immediately and washed before reuse.[5]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) are essential and must be inspected for tears or holes before each use.[7][9] Use proper glove removal technique to avoid skin contact with the chemical.[7] After handling, hands should be washed thoroughly. [7]

- Respiratory Protection: All work with **5-Methylindole** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the formation and inhalation of dust and aerosols.[4][7][9] If ventilation is inadequate or exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator (such as a type N95 dust mask) is required.[1][5]

Operational Plan: Step-by-Step Handling Procedures

Engineering Controls

- Ventilation: Always handle **5-Methylindole** in a properly functioning chemical fume hood.[4][7]
- Safety Stations: Ensure that eyewash stations and safety showers are unobstructed and readily accessible in the immediate work area.[6]

Safe Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Decontaminate the work surface within the fume hood.
- Dispensing: Carefully transfer the desired amount of the solid compound, avoiding the generation of dust.[4] Keep the container tightly closed when not in use.[5][6]
- Post-Handling: After use, decontaminate all equipment, including spatulas and balances. Wash hands thoroughly with soap and water.[5]

Storage

- Store containers in a dry, cool, and well-ventilated area.[5]
- The substance should be stored in a locked-up location.[4][5]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[5]

Emergency Procedures

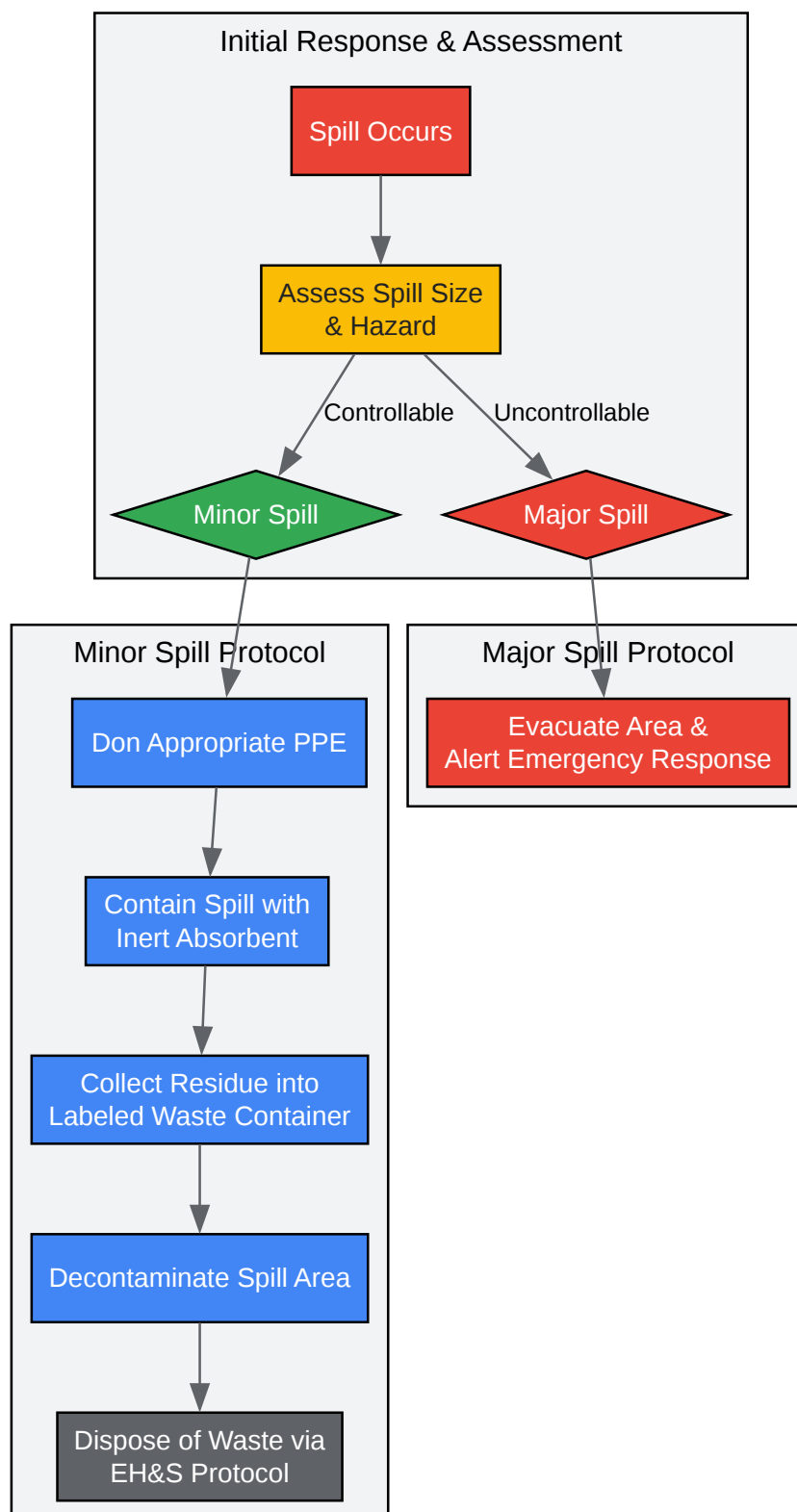
First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing. If skin irritation occurs, get medical advice/attention.[\[4\]](#)[\[5\]](#)
- **Inhalation:** Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention if symptoms occur.[\[4\]](#)[\[5\]](#)
- **Ingestion:** Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[4\]](#)[\[10\]](#)

Spill Response Protocol The immediate response to a spill depends on its size and the immediate risk.

- **Assess the Spill:** Determine if the spill is minor or major. A minor spill is a small amount that you are trained and equipped to handle safely.[\[11\]](#)
- **Alert Personnel:** Notify others in the immediate area.[\[12\]](#)
- **Evacuate:** For large or unmanageable spills, evacuate the area immediately and contact your institution's emergency response team.[\[10\]](#)
- **Secure the Area:** If safe to do so, increase ventilation by opening the fume hood sash. Close doors to the affected area to confine vapors.[\[13\]](#)
- **Cleanup (Minor Spills Only):**
 - Don the appropriate PPE, including respiratory protection.[\[10\]](#)

- Contain the spill using inert absorbent materials like sand, vermiculite, or silica gel, working from the outside in.[\[6\]](#)[\[13\]](#)
- Carefully sweep or scoop up the absorbed material without creating dust.[\[4\]](#)
- Place the waste into a suitable, closed, and clearly labeled container for hazardous waste disposal.[\[4\]](#)[\[6\]](#)[\[13\]](#)
- Decontaminate the spill area with a suitable solvent (like ethanol) or warm, soapy water, and wipe dry.[\[10\]](#)[\[11\]](#)



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Caption: Logical workflow for responding to a **5-Methylindole** chemical spill.

Disposal Plan

All waste containing **5-Methylindole**, including contaminated PPE and cleanup materials, must be treated as hazardous waste.[6]

- Waste Collection: Collect waste in suitable, closed, and properly labeled containers.[6] Never empty this chemical into drains.[6][7]
- Disposal Procedure: Waste disposal must be carried out by a licensed professional waste disposal service.[7] Follow all applicable local, state, and federal regulations. One approved method involves dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[7] Contact your institution's Environmental Health and Safety (EH&S) department for specific guidance on disposal procedures.

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